

Lanthanum chloride heptahydrate storage and handling best practices

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Compound of Interest

Compound Name: Lanthanum chloride heptahydrate

Cat. No.: B155567

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Lanthanum Chloride Heptahydrate Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the storage, handling, and use of **Lanthanum Chloride Heptahydrate** ($\text{LaCl}_3 \cdot 7\text{H}_2\text{O}$) in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for **lanthanum chloride heptahydrate**?

A1: **Lanthanum chloride heptahydrate** is hygroscopic, meaning it readily absorbs moisture from the air.^{[1][2][3]} To maintain its integrity, it should be stored in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible substances.^{[4][5][6]} The recommended storage temperature is between 15–25 °C.^[7]

Q2: What personal protective equipment (PPE) should I use when handling this compound?

A2: When handling **lanthanum chloride heptahydrate**, it is essential to wear appropriate PPE to avoid contact with skin and eyes. Recommended PPE includes safety glasses with side shields or goggles, chemical-resistant gloves, and a lab coat or long-sleeved clothing.^{[6][8]} If there is a risk of generating dust, a NIOSH-approved respirator should be used.^[6]

Q3: How should I prepare a stock solution of **lanthanum chloride heptahydrate**?

A3: To prepare a stock solution, use deionized or distilled water. **Lanthanum chloride heptahydrate** is highly soluble in water.^{[1][3][9]} Weigh out the desired amount of the solid in a clean container and slowly add it to the water while stirring to ensure it fully dissolves. For cell culture experiments, it is crucial to sterilize the solution, typically by filtration through a 0.22 µm filter, before adding it to your culture medium.

Q4: Can I use phosphate-buffered saline (PBS) with lanthanum chloride?

A4: No, it is not recommended. Lanthanum ions (La^{3+}) react with phosphate ions (PO_4^{3-}) to form a highly insoluble precipitate, lanthanum phosphate (LaPO_4). This will remove both lanthanum and phosphate from your solution, altering their effective concentrations and potentially causing issues with your experiment.

Q5: Are there any other common laboratory buffers I should avoid?

A5: Caution should be exercised when using "Good's buffers" such as HEPES, PIPES, MES, and MOPS, as they have been shown to interact with lanthanide ions.^[10] TRIS buffer is a recommended alternative as it shows minimal interaction.^[10]

Troubleshooting Guide

Problem	Possible Cause(s)	Solution(s)
Cloudiness or precipitate forms when adding lanthanum chloride solution to my cell culture medium.	The medium contains phosphate ions (e.g., from phosphate-buffered saline or other components).	- Use a phosphate-free medium or buffer system. - Prepare the final concentration of lanthanum chloride in a TRIS-buffered saline solution.
I am not observing the expected biological effect (e.g., calcium channel blockade).	- The actual concentration of free La^{3+} is lower than calculated due to precipitation with components in the medium. - The compound has absorbed a significant amount of water, altering its effective molecular weight.	- Confirm the absence of phosphates in your experimental buffer. - Use freshly opened lanthanum chloride heptahydrate or a properly stored container to prepare your solutions. - Consider using a higher concentration if you suspect partial precipitation.
I am observing unexpected cell toxicity or apoptosis.	- The concentration of lanthanum chloride is too high. At higher concentrations (e.g., 50 μM), it can promote calcium phosphate precipitation in the medium and induce apoptosis. [11] [12] - Contamination of the stock solution.	- Perform a dose-response experiment to determine the optimal non-toxic concentration for your cell type. - Ensure your stock solution is sterile-filtered.
Variability in results between experiments.	- Inconsistent storage and handling of the solid compound, leading to varying degrees of hydration. - Inconsistent preparation of stock solutions.	- Always store lanthanum chloride heptahydrate in a desiccator or a tightly sealed container in a dry environment. - Prepare fresh stock solutions for each set of experiments.

Quantitative Data

Physical and Chemical Properties

Property	Value	Reference(s)
Molecular Weight	371.37 g/mol	[2][13]
Appearance	White crystalline solid	[1][2]
Water Solubility	>850 g/L at 20 °C	[4]
pH of 1% solution	< 7	[5]
Melting Point	91 °C (decomposes)	[13]

Toxicological Data

Test	Species	Route	Value	Reference(s)
LD50	Rat	Oral	4184 mg/kg	[5]

Experimental Protocols

General Protocol for Preparing and Using Lanthanum Chloride in Cell Culture

This protocol provides a general guideline for using lanthanum chloride as a calcium channel blocker in an in vitro cell culture setting.

Materials:

- **Lanthanum chloride heptahydrate** ($\text{LaCl}_3 \cdot 7\text{H}_2\text{O}$)
- Sterile, deionized or distilled water
- Sterile 0.22 μm syringe filter
- Appropriate sterile containers for solutions
- Phosphate-free cell culture medium or a TRIS-based buffer system

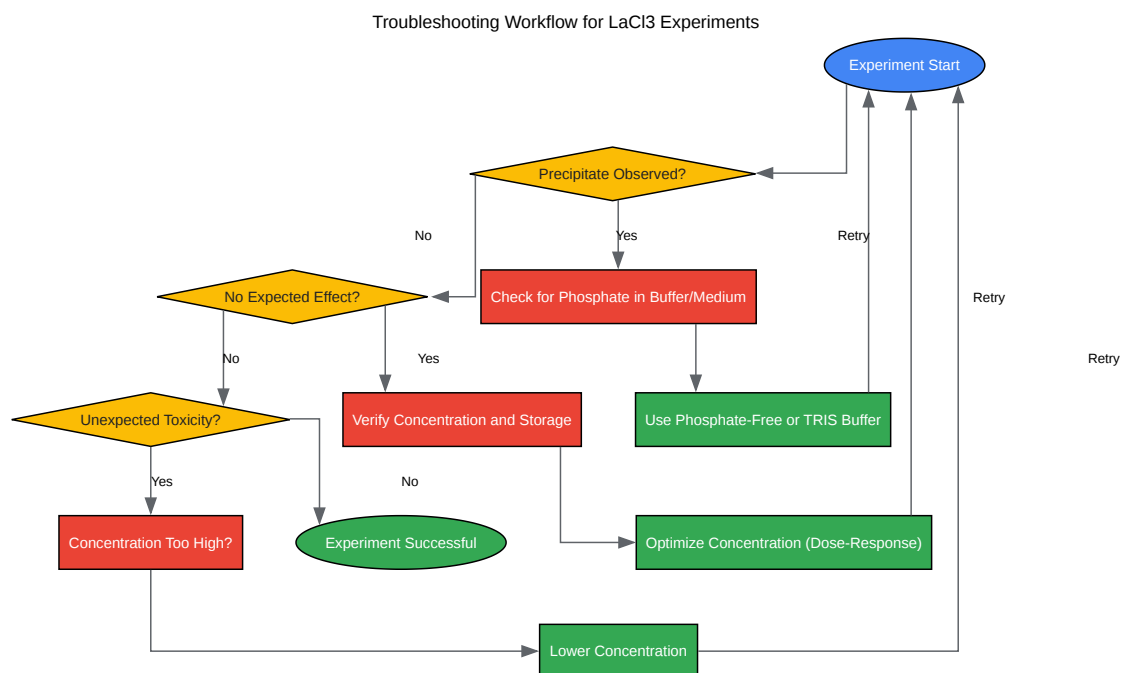
Procedure:

- Stock Solution Preparation (e.g., 100 mM): a. Under sterile conditions (e.g., in a laminar flow hood), weigh out 3.714 g of **lanthanum chloride heptahydrate**. b. Add the solid to a sterile container. c. Add sterile water to a final volume of 100 mL. d. Mix thoroughly until the solid is completely dissolved. e. Sterilize the stock solution by passing it through a 0.22 μm syringe filter into a new sterile container. f. Store the stock solution at 4 °C. It is recommended to prepare fresh stock solutions regularly.
- Working Solution Preparation: a. Dilute the stock solution to the desired final concentration in a phosphate-free cell culture medium or a TRIS-based buffer immediately before use. b. For example, to prepare a 100 μM working solution, add 10 μL of the 100 mM stock solution to 10 mL of the phosphate-free medium.
- Application to Cells: a. Remove the existing cell culture medium from your cells. b. Wash the cells with a phosphate-free buffered saline (e.g., TRIS-buffered saline). c. Add the prepared working solution containing the desired concentration of lanthanum chloride to your cells. d. Incubate for the desired period according to your experimental design.

Important Considerations:

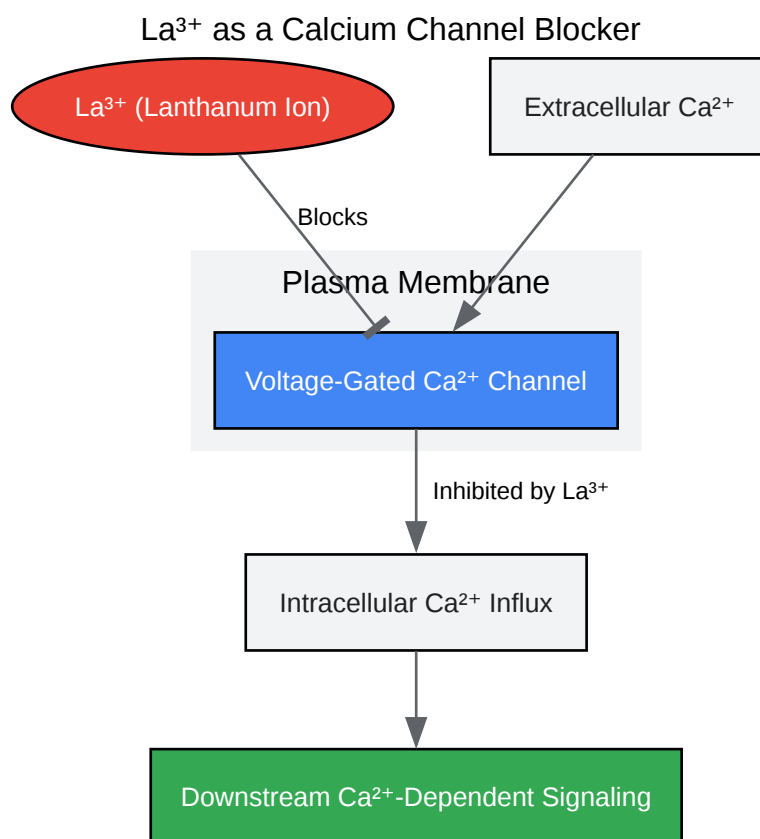
- Always perform a dose-response curve to determine the optimal concentration for your specific cell type and experimental endpoint, as high concentrations can be toxic.[\[11\]](#)[\[12\]](#)
- Ensure that all solutions and media used in the experiment are free of phosphate to prevent precipitation.

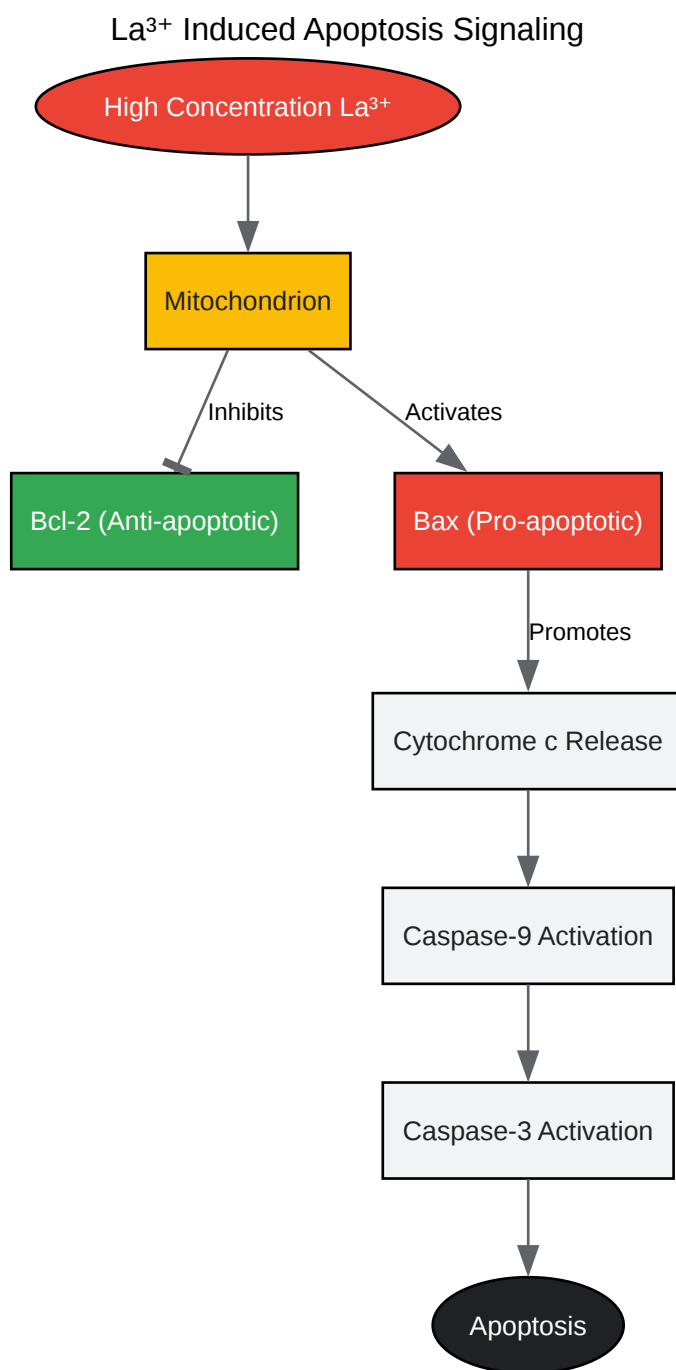
Visualizations



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Caption: Troubleshooting logic for common issues in experiments using Lanthanum Chloride.





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